

A Comprehensive Technical Profile of 1,4-Dibromohexane

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Compound of Interest

Compound Name: 1,4-Dibromohexane

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This document provides a detailed overview of the chemical and physical properties of **1,4-dibromohexane**, a halogenated hydrocarbon used as a building block in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Molecular Data

1,4-Dibromohexane is a linear hexane derivative with bromine atoms substituted at the first and fourth carbon positions. Its fundamental properties are summarized below.

Property	Value	Citations
Molecular Formula	C ₆ H ₁₂ Br ₂	[1][2]
Molecular Weight	243.97 g/mol	[1][2]
CAS Registry Number	25118-28-9	[1][2]

Structural Information

The molecular structure of **1,4-dibromohexane** consists of a six-carbon chain with bromine atoms attached to the first and fourth carbon atoms. This structure allows it to be used as a versatile reagent for introducing a hexyl spacer or for forming cyclic compounds.

Caption: Molecular structure of **1,4-dibromohexane**.

Experimental Protocols and Applications

As a fundamental chemical reagent, **1,4-dibromohexane** does not have a single, universal experimental protocol. Instead, its use is dictated by the specific synthetic procedure in which it is employed. Methodologies for its application are typically found within the experimental sections of scientific literature detailing syntheses where it serves as a starting material or intermediate.

Common applications in organic synthesis include:

- **Alkylation Reactions:** It can be used to introduce a 1,4-disubstituted hexane linker to a variety of nucleophiles.
- **Grignard Reagent Formation:** One or both bromine atoms can be converted into a Grignard reagent for subsequent carbon-carbon bond formation.
- **Cyclization Reactions:** It serves as a precursor for the synthesis of six-membered heterocyclic or carbocyclic rings when reacted with appropriate dinucleophiles.

Researchers seeking to use **1,4-dibromohexane** should consult specific literature or chemical synthesis databases for protocols relevant to their desired transformation. No involvement in biological signaling pathways has been identified for this compound.

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References

- 1. 1,4-Dibromohexane | C₆H₁₂Br₂ | CID 12575820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,4-dibromohexane CAS#: 25118-28-9 [m.chemicalbook.com]
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